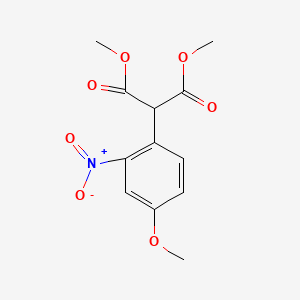

Dimethyl 2-(4-methoxy-2-nitrophenyl)malonate

• Molecular Formula: C12H13NO7
• Molecular Weight: 283.23 g/mol
• IUPAC Name: dimethyl 2-(4-methoxy-2-nitrophenyl)propanedioate
• InChI: InChI=1S/C12H13NO7/c1-18-7-4-5-8(9(6-7)13(16)17)10(11(14)19-2)12(15)20-3/h4-6,10H,1-3H3
• InChI Key: ILPXOYKZESBAHY-UHFFFAOYSA-N
• Canonical SMILES: COC1=CC(=C(C=C1)C(C(=O)OC)C(=O)OC)[N+](=O)[O-]

Description

Dimethyl 2-(4-methoxy-2-nitrophenyl)malonate is a useful research compound. Its molecular formula is C12H13NO7 and its molecular weight is 283.23 g/mol. The purity is usually 95%.
BenchChem offers high-quality Dimethyl 2-(4-methoxy-2-nitrophenyl)malonate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Dimethyl 2-(4-methoxy-2-nitrophenyl)malonate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A 80 mL Fischer-Porter® bottle (Fischer-Porter Co., Warminster, Pa.) equipped with a gas pressure head and a magnetic stirring bar was charged with methyl 4-methoxy-2-nitrophenyl-α-cyano-acetate from Example 10 (5.0 g, 0.020 mol), methanol (3 mL), toluene (50 mL), sealed, and then charged with HCl gas (55 psig). After stirring for 4 hours at ambient temperature, the apparatus was vented and water (50 mL) was added. The toluene layer was separated and evaporated to dryness under vacuum to afford 5.1 g of dimethyl 4-methoxy-2-nitrophenylmalonate as a tan colored solid (1H-NMR). By HPLC area % analysis (254 nm), the solid was 95% dimethyl 4-methoxy-2-nitrophenylmalonate and 5% methyl 4-methoxy-2-nitrophenyl-α-carbamido-acetate. Isolated yield: 86% on methyl 4-methoxy-2-nitrophenyl-α-cyanoacetate.
